

(Rac)-Tris-NTA: A Comprehensive Technical Guide to Synthesis and Functionalization

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Compound of Interest

Compound Name: (Rac)-Tris-NTA

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the synthesis and functionalization of (Rac)-Tris-Nitrilotriacetic Acid (Tris-NTA), a versatile chelating agent with significant applications in life sciences and drug development. This document details the core synthesis of the Tris-NTA scaffold, explores various functionalization methodologies for tailored applications, presents key quantitative data in a structured format, and provides detailed experimental protocols for core techniques.

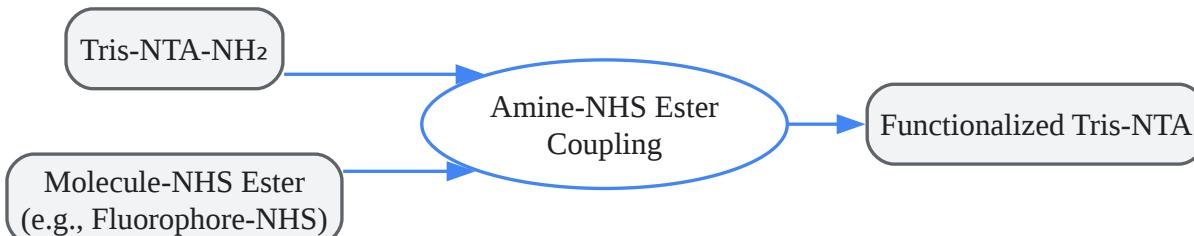
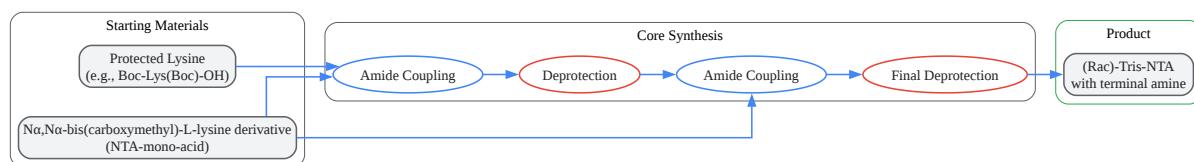
Introduction to Tris-NTA

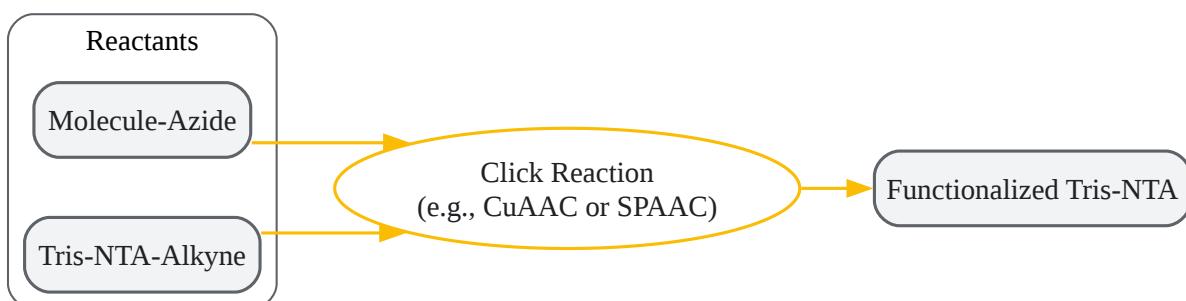
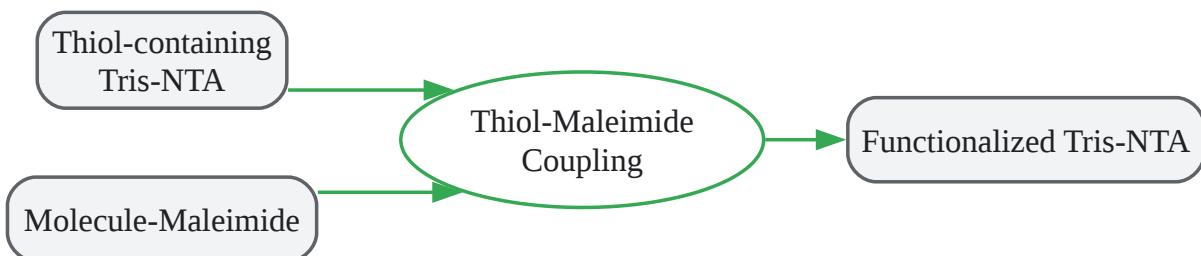
(Rac)-Tris-NTA is a multivalent chelating ligand designed for the high-affinity capture of polyhistidine-tagged (His-tagged) proteins and other molecules. Its structure, featuring three nitrilotriacetic acid (NTA) moieties, allows for a stable, multivalent interaction with the imidazole side chains of consecutive histidine residues in a His-tag, coordinated through a metal ion, typically Nickel (Ni^{2+}) or Cobalt (Co^{2+}). This interaction is significantly stronger and more stable than that achieved with monovalent NTA, making Tris-NTA an invaluable tool for protein purification, immobilization, detection, and targeted drug delivery.^{[1][2][3][4]} The enhanced affinity, with dissociation constants (K_d) often in the nanomolar range, provides a robust and reversible binding platform suitable for a wide array of biochemical and therapeutic applications.^[5]

Synthesis of the (Rac)-Tris-NTA Core

The synthesis of the Tris-NTA core scaffold is typically achieved through a convergent strategy, often utilizing a central branching molecule like lysine to assemble the three NTA arms. A common and facile method involves the use of protected lysine derivatives to build the dendritic structure.

A generalized synthetic workflow for creating a Tris-NTA core with a free amine or carboxylic acid for further functionalization is depicted below.





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References

- 1. Tris-Nitrilotriacetic Acids of Sub-nanomolar Affinity Toward Hexahistidine Tagged Molecules - PMC [pmc.ncbi.nlm.nih.gov]
- 2. biotechrabit.com [biotechrabit.com]
- 3. biotechrabit | Tris-NTA Amine - His-tag Protein Binding - Protein Research - Products | leap and lead [biotechrabit.com]
- 4. bio-rad.com [bio-rad.com]
- 5. Facile synthesis of multivalent nitrilotriacetic acid (NTA) and NTA conjugates for analytical and drug delivery applications - PubMed [pubmed.ncbi.nlm.nih.gov]

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